

Solubility of 4-Fluorobenzenesulphonic acid in water and organic solvents.

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Compound of Interest

Compound Name: 4-Fluorobenzenesulphonic acid

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Solubility Profile of 4-Fluorobenzenesulphonic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-fluorobenzenesulphonic acid** in water and various organic solvents. The information contained herein is intended to support research, development, and formulation activities by providing key data and established experimental methodologies.

Core Concepts in Solubility

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in various chemical and biological systems. It is defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a saturated solution. For active pharmaceutical ingredients (APIs) and other chemical entities, solubility significantly influences bioavailability, formulation strategies, and purification processes.

4-Fluorobenzenesulphonic acid ($C_6H_5FO_3S$) is a strong organic acid. Its molecular structure, featuring a polar sulfonic acid group and a semi-nonpolar fluorinated benzene ring, results in a distinct solubility profile across different solvent classes.

Quantitative Solubility Data

The solubility of **4-fluorobenzenesulphonic acid** is highest in water and polar organic solvents, a characteristic attributed to the strong hydrogen bonding capabilities of the sulfonic acid moiety. In contrast, its solubility is limited in non-polar organic solvents.

Solvent	Chemical Formula	Type	Solubility	Temperature (°C)
Water	H ₂ O	Aqueous	434.9 g/L[1]	21.3
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble	Not Specified
Methanol	CH ₃ OH	Polar Protic	Soluble	Not Specified
Acetone	C ₃ H ₆ O	Polar Aprotic	Soluble	Not Specified
Diethyl Ether	(C ₂ H ₅) ₂ O	Non-Polar	Insoluble	Not Specified
Benzene	C ₆ H ₆	Non-Polar	Slightly Soluble	Not Specified

Note: While specific quantitative data for organic solvents is not readily available in the public domain, qualitative assessments indicate its solubility in polar organic solvents.

Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

The shake-flask method is a widely recognized and robust technique for determining the thermodynamic solubility of a compound. The following protocol is a generalized procedure suitable for **4-fluorobenzenesulphonic acid**.

1. Materials and Equipment:

- **4-Fluorobenzenesulphonic acid** (solid)
- Solvent of interest (e.g., water, ethanol)
- Analytical balance

- Vials or flasks with screw caps
- Constant temperature shaker bath or incubator
- Centrifuge
- Syringes and filters (e.g., 0.22 μm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or other suitable analytical instrumentation
- Volumetric flasks and pipettes

2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-fluorobenzenesulphonic acid** to a vial containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient duration (typically 24-48 hours) to allow the system to reach equilibrium. A preliminary study can determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the set temperature for a short period to let the excess solid settle.
 - Carefully withdraw a sample from the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles. This step is critical to prevent overestimation of solubility.

- Dilute the filtered sample accurately with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantification:
 - Prepare a series of standard solutions of **4-fluorobenzenesulphonic acid** of known concentrations.
 - Analyze the standard solutions and the diluted sample solution using a validated HPLC method.
 - Construct a calibration curve by plotting the analytical response (e.g., peak area) versus the concentration of the standard solutions.
 - Determine the concentration of **4-fluorobenzenesulphonic acid** in the diluted sample by interpolating its response on the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility of **4-fluorobenzenesulphonic acid** in the original solvent by taking into account the dilution factor.

$$\text{Solubility (g/L)} = \text{Concentration of diluted sample (g/L)} \times \text{Dilution factor}$$

Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **4-fluorobenzenesulphonic acid**.



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Shake-Flask Solubility Determination Workflow

Conclusion

This technical guide summarizes the available solubility data for **4-fluorobenzenesulphonic acid** and provides a detailed, standardized protocol for its experimental determination. The high aqueous solubility and solubility in polar organic solvents make it suitable for a variety of applications in aqueous and polar non-aqueous systems. For applications requiring non-polar solvents, its limited solubility should be a key consideration in process design and formulation development. The provided experimental workflow offers a robust framework for researchers to generate precise and reliable solubility data tailored to their specific needs.

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References

- 1. 4-FLUOROBENZENESULFONIC ACID | 368-88-7 [chemicalbook.com]
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